

Essential Guide to the Proper Disposal of Fmoc-Met-OPfp

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fmoc-Met-OPfp*

CAS No.: 86060-94-8

Cat. No.: B557339

[Get Quote](#)

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount, particularly concerning the handling and disposal of chemical reagents. This guide provides comprehensive, step-by-step procedures for the safe disposal of **Fmoc-Met-OPfp** (N- α -Fmoc-L-methionine pentafluorophenyl ester), ensuring a secure laboratory environment and compliance with safety regulations.

Safety and Handling Precautions

Fmoc-Met-OPfp is classified as a skin irritant (H315) and requires careful handling to avoid exposure. It is a combustible solid, necessitating storage away from heat and open flames. Before initiating any disposal procedures, it is mandatory to wear appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile.

- **Body Protection:** A laboratory coat or chemical-resistant apron.
- **Respiratory Protection:** A NIOSH-approved respirator may be necessary if there is a risk of generating dust.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Fmoc-Met-OPfp**, facilitating quick reference for handling and storage.

| Property | Value | Reference |
|------------------------|--|-----------|
| CAS Number | 86060-94-8 | [1] |
| Molecular Formula | C ₂₆ H ₂₀ F ₅ NO ₄ S | [1] |
| Molecular Weight | 537.50 g/mol | [1] |
| Melting Point | 130-140 °C | |
| Appearance | White to slight yellow to beige powder | |
| Storage Temperature | 15-25°C | |
| Purity | ≥97.0% (HPLC) | |
| Hazard Classifications | Skin Irritant (Category 2) | |
| Signal Word | Warning | |

Step-by-Step Disposal Protocol

The guiding principle for the disposal of **Fmoc-Met-OPfp** is to treat it as hazardous chemical waste. Do not dispose of this compound or its containers in regular trash or down the drain.

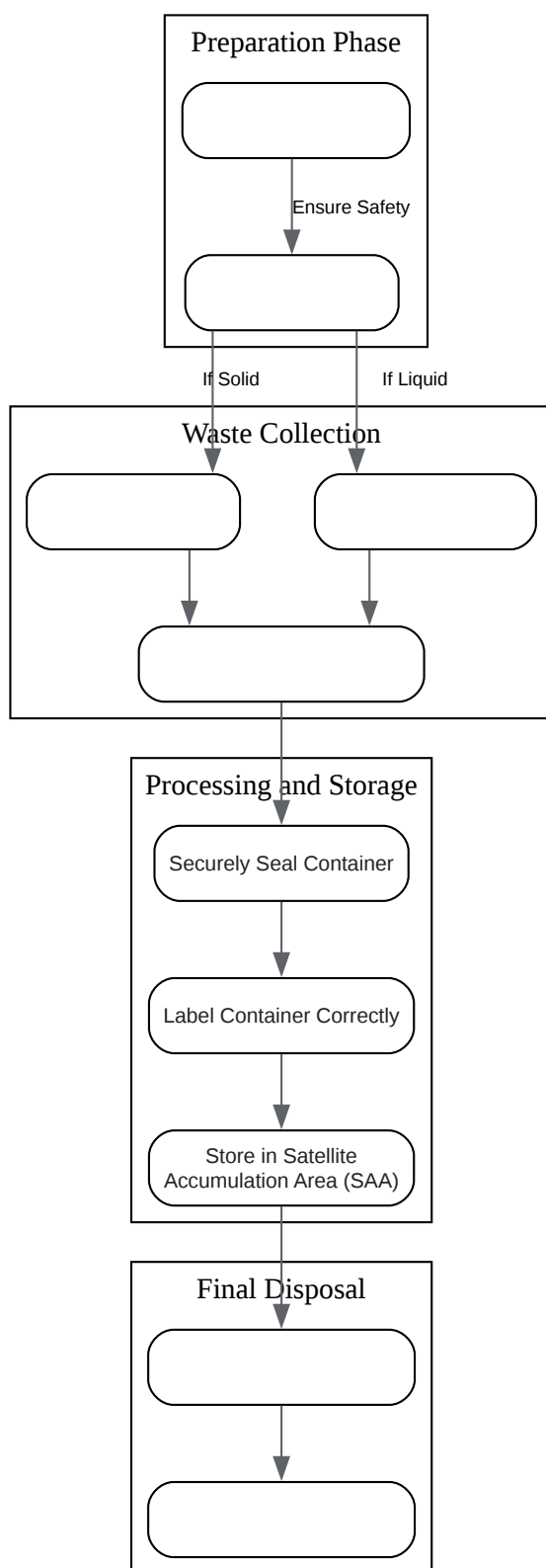
- **Solid Waste Collection:**
 - Collect all solid waste containing **Fmoc-Met-OPfp**, including residual powder, contaminated weighing paper, and disposable labware (e.g., pipette tips), in a designated hazardous waste container.

- The container must be made of a compatible material, such as high-density polyethylene (HDPE), and be in good condition with a secure, leak-proof lid.
- Liquid Waste Collection:
 - Solutions containing **Fmoc-Met-OPfp**, such as those from peptide synthesis processes, should be collected in a separate, designated hazardous waste container for liquid chemical waste.
 - Ensure that incompatible waste streams are not mixed. For instance, acidic and basic solutions should be stored in separate containers.
- Container Labeling:
 - Clearly label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Fmoc-Met-OPfp**" or "N- α -Fmoc-L-methionine pentafluorophenyl ester"
 - The concentration and quantity of the waste
 - Any other chemical constituents of the waste mixture
 - The date of accumulation
- Storage:
 - Store the sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA should be located at or near the point of waste generation, be well-ventilated, and be away from sources of ignition.[2]
 - Ensure that incompatible wastes are segregated within the SAA to prevent accidental reactions.[2]

- Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.[2]
 - Provide the EHS office or contractor with a detailed inventory of the waste.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the procedural workflow for the proper disposal of **Fmoc-Met-OPfp**, ensuring a logical and safe process.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Fmoc-Met-OPfp**.

This structured approach to the disposal of **Fmoc-Met-OPfp** will help maintain a safe laboratory environment and ensure regulatory compliance. Always consult your institution's specific safety guidelines and EHS office for any additional requirements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. chemscene.com](https://www.chemscene.com) [chemscene.com]
- [2. benchchem.com](https://www.benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Fmoc-Met-OPfp]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557339/docs#essential-guide-to-the-proper-disposal-of-fmoc-met-opfp>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)